

Application Notes and Protocols for (Asp)₂-Rhodamine 110

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Compound of Interest

Compound Name: (Asp)₂-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(Asp)₂-Rhodamine 110, also known as Rhodamine 110, bis-(L-aspartic acid amide), is a highly sensitive and specific fluorogenic substrate for measuring the activity of caspases, particularly caspase-3, and other apoptosis-related proteases.^{[1][2]} Caspases are a family of cysteine proteases that play a critical role in the execution phase of apoptosis (programmed cell death).^{[1][3]}

The substrate consists of two aspartic acid residues linked to the amino groups of a rhodamine 110 (R110) molecule.^{[3][4]} In its native state, the bisamide substrate is non-fluorescent.^{[3][5]} Upon activation of the apoptotic pathway, caspases recognize and cleave the peptide bond after the aspartic acid residue. This enzymatic cleavage occurs in a two-step process: the first cleavage yields a fluorescent monoamide intermediate, and the second cleavage releases the highly fluorescent R110 molecule.^{[3][4][6]} The resulting fluorescence intensity is directly proportional to the amount of active caspase enzyme present in the sample. The released R110 dye has spectral properties similar to fluorescein, making it compatible with standard

fluorescein filter sets.[3][4] This assay is widely used for high-throughput screening of apoptosis inducers and inhibitors.[5]

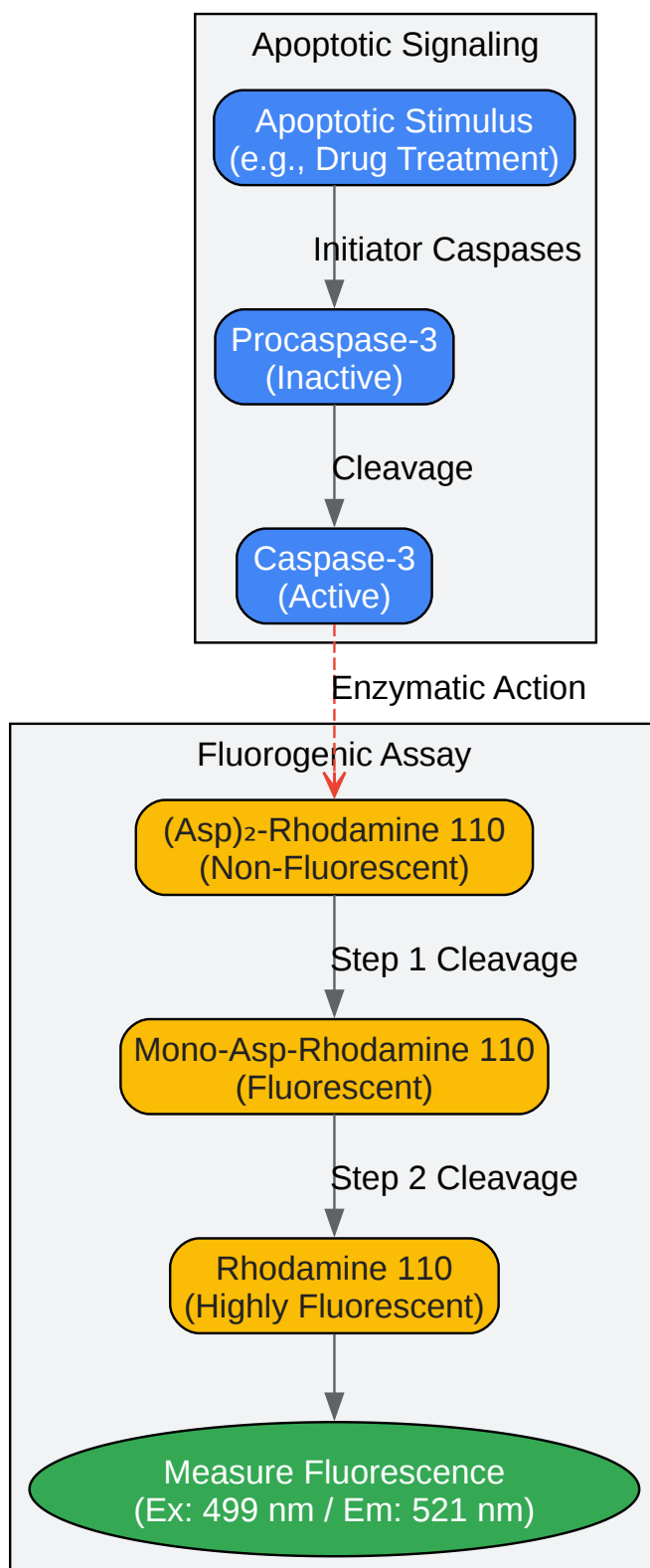
Product Information and Specifications

Quantitative data regarding (Asp)₂-Rhodamine 110 and its fluorescent product are summarized below.

Property	Value	References
Synonyms	Rhodamine 110, bis-(L-aspartic acid amide); D ₂ -R110	[3]
Molecular Formula	C ₂₈ H ₂₂ N ₄ O ₇ (example for the core structure)	[5][7]
Molecular Weight	Varies depending on the specific salt/derivative (e.g., ~1331 to 1515.44 g/mol for DEVD derivatives)	[5][7]
Form	Lyophilized solid	[3][5]
Solubility	Soluble in DMSO	[3][5][7]
Storage Conditions	Store at ≤-20°C, desiccated and protected from light	[3][5]
Excitation Wavelength (R110)	~496 - 499 nm	[7][8][9]
Emission Wavelength (R110)	~520 - 521 nm	[7][8][9]
Cell Permeability	Generally requires cell lysis; some derivatives may be more cell-permeant	[3][7]

Apoptotic Pathway and Substrate Cleavage

The following diagram illustrates the central role of effector caspases (like Caspase-3) in apoptosis and the mechanism of (Asp)₂-Rhodamine 110 cleavage.



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Caption: Caspase-3 activation and subsequent cleavage of (Asp)₂-Rhodamine 110.

Experimental Protocols

Reagent Preparation

a) (Asp)₂-Rhodamine 110 Stock Solution (10 mM)

- Bring the vial of lyophilized (Asp)₂-Rhodamine 110 to room temperature before opening.
- Add the appropriate volume of high-quality, anhydrous dimethyl sulfoxide (DMSO) to achieve a 5-10 mM stock solution.[\[3\]](#)[\[10\]](#) For example, for a product with a molecular weight of 1515.44 g/mol, add 66 µL of DMSO to 1 mg of substrate to make a 10 mM stock solution.
- Vortex or sonicate for approximately 2 minutes to ensure the substrate is fully dissolved.[\[3\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution desiccated at -20°C for up to 3-6 months.[\[5\]](#)[\[10\]](#)

b) Assay Buffer (10 mM HEPES, pH 7.5)

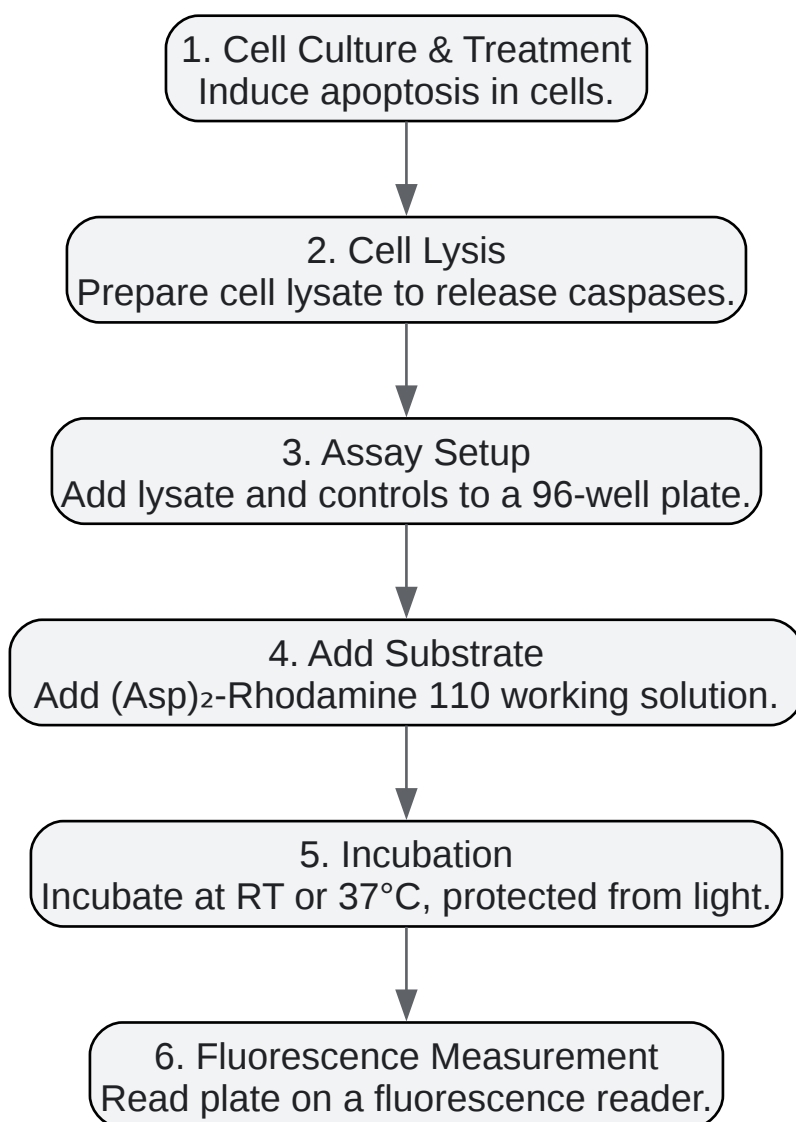
- Prepare a buffer containing 10 mM HEPES at pH 7.5.[\[10\]](#)
- Other buffers such as Tris can also be used.[\[10\]](#)
- The buffer may be supplemented with other components depending on the specific experimental requirements, such as detergents for cell lysis.[\[10\]](#)

c) (Asp)₂-Rhodamine 110 Working Solution (100 µM)

- Prepare this solution fresh just before use.
- Dilute the 10 mM stock solution 1:100 in the desired assay buffer.[\[3\]](#) For example, add 10 µL of 10 mM stock solution to 990 µL of assay buffer to make 1 mL of 100 µM working solution.

Experimental Workflow

The general workflow for a cell-based caspase activity assay is outlined below.



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Caption: Workflow for measuring caspase activity using (Asp)₂-Rhodamine 110.

In Vitro Caspase Activity Assay Protocol (96-Well Plate Format)

This protocol is designed for measuring caspase activity in cell lysates.

- Cell Preparation and Lysis:
 - Plate cells in a suitable format (e.g., 6-well or 12-well plate) and treat with apoptosis-inducing agents or vehicle control for the desired time.

- Harvest the cells and wash with ice-cold PBS.
- Lyse the cells using a suitable lysis buffer (e.g., the assay buffer supplemented with a non-ionic detergent).
- Centrifuge the lysate to pellet cell debris and collect the supernatant containing the cytosolic extract.
- Determine the protein concentration of the lysate.
- Assay Setup:
 - On a black, clear-bottom 96-well microplate, add your samples and controls.[\[11\]](#)
 - Sample Wells: Add 50 μ L of cell lysate per well. Adjust the volume with assay buffer to normalize for protein concentration if necessary.
 - Negative Control (No Caspase Activity): Lysate from untreated cells.
 - Inhibitor Control: Lysate from apoptotic cells pre-incubated with a caspase inhibitor (e.g., Ac-DEVD-CHO) to confirm signal specificity.[\[6\]](#)[\[12\]](#)
 - Blank Control: 50 μ L of assay buffer only (to measure background fluorescence).[\[11\]](#)
- Initiate Reaction:
 - Add 50 μ L of the freshly prepared 100 μ M (Asp)₂-Rhodamine 110 working solution to each well. The final substrate concentration will be 50 μ M.
 - The total volume in each well should be 100 μ L.
- Incubation:
 - Cover the plate to protect it from light.
 - Incubate for 1-2 hours at 37°C.[\[11\]](#) The optimal incubation time may need to be determined empirically.
- Fluorescence Measurement:

- Measure the fluorescence intensity using a fluorescence microplate reader with excitation set to ~499 nm and emission set to ~521 nm.[8]

Data Analysis

- Subtract the fluorescence value of the blank control from all other readings.
- Compare the fluorescence intensity of the treated samples to the untreated control to determine the fold-increase in caspase activity.
- For quantitative analysis, a standard curve can be generated using known concentrations of free R110 dye.[6][11]

Summary of Experimental Parameters

Parameter	Recommended Value	References
Stock Solution Concentration	5 - 20 mM in DMSO	[3][10]
Working Substrate Concentration	~10 - 100 μ M	[3]
Assay Buffer	10 mM Tris or HEPES, pH 7.5	[10]
Incubation Temperature	22°C (RT) to 37°C	[10][11]
Incubation Time	30 minutes to 18 hours (typically 1-2 hours)	[8][11]
Detection Wavelengths	Ex: ~499 nm / Em: ~521 nm	[8]

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